

# redox potential comparison of ferrocyanide compounds in LIBs

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## Compound Focus: LITHIUM FERROCYANIDE

CAS No.: 13601-18-8

Cat. No.: S1509792

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## Performance of Vanadium Ferrocyanide as a LIB Cathode

The table below summarizes the key performance data for Vanadium Ferrocyanide (VFCN), a Prussian blue analog, based on recent experimental studies [1] [2].

Performance Metric	Value for Vanadium Ferrocyanide (VFCN)
Average Redox Potential (vs. Li/Li <sup>+</sup> )	~3.7 V [1] [2]
Reversible Capacity	~50 mAh g <sup>-1</sup> [1] [2]
Cycle Stability (Structural)	High (Unchanged structure after 50 cycles, confirmed by ex-situ XRD) [1] [2]
Cycle Stability (Electrochemical)	Good (Reversible capacity maintained over 50 cycles, though with changes in differential capacity plots) [1] [2]
Key Advantage	High structural stability, low-cost precursors, simple synthesis [1] [2]

## Detailed Experimental Protocols

The performance data in the table above was generated using the following key experimental methodologies.

### Synthesis Protocol: Solvothermal Method

The VFCN material was synthesized via a facile solvothermal method under ambient air conditions [1] [2].

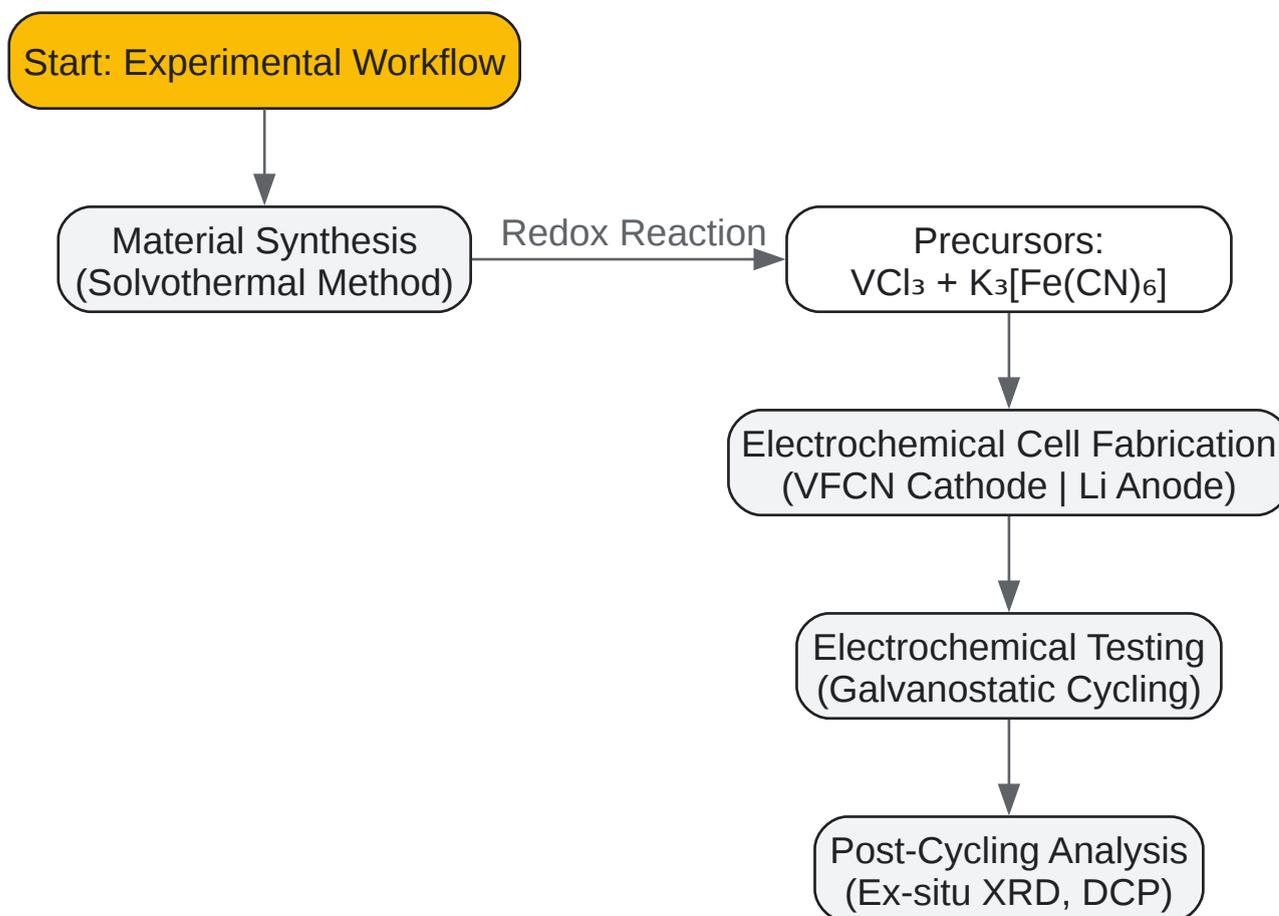
- **Precursors:** Vanadium trichloride ( $VCl_3$ ) and potassium ferricyanide ( $K_3[Fe(CN)_6]$ ) [1] [2].
- **Reaction:** A redox reaction occurs between these precursors to form vanadium ferrocyanide [1] [2].

### Electrochemical Testing Protocol

The electrochemical performance was evaluated using standard battery testing procedures [1] [2].

- **Cell Configuration:** Laboratory-scale lithium-ion cells, using VFCN as the cathode and lithium metal as the anode.
- **Electrolyte:** A standard non-aqueous lithium-ion battery electrolyte (specific composition not detailed in the provided abstracts).
- **Testing Methods:**
  - **Cycling Performance:** The cells were charged and discharged for at least 50 cycles to measure capacity and stability.
  - **Differential Capacity Analysis:** Used to study changes in the electrochemical properties upon cycling, revealing a partial spin-state conversion of Fe ions.
  - **Ex-situ X-ray Diffraction (XRD):** Conducted on electrodes after cycling to confirm the stability of the crystal structure.

The workflow below summarizes the experimental process from synthesis to performance verification.



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## Interpretation and Research Context

The data indicates that VFCN is a promising cathode material due to its **high operating voltage and exceptional structural stability**. The ~3.7 V potential is competitive with other cathode materials, though its **reversible capacity of ~50 mAh g<sup>-1</sup> is moderate** compared to advanced layered oxides [1] [2]. The key advantage lies in its stability and the simplicity of its synthesis from low-cost precursors, making it a candidate for large-scale production [1].

## Suggestions for Further Research

The search results I obtained are focused on a single compound. To build a comprehensive comparison guide, you may need to explore further:

- **Broaden the Search:** Look specifically for studies on other Prussian blue analogs (PBAs) used in LIBs, such as manganese, iron, or cobalt ferrocyanides.
- **Consult Specialized Databases:** Deepen the search on platforms like Scopus or Web of Science using keywords like "Prussian blue analogue cathode lithium ion battery comparison".
- **Review Articles:** Seek out recent review articles on "Prussian Blue Analogs for Battery Applications," which often contain comparative tables and analysis of multiple compounds.

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## References

1. Vanadium Ferrocyanides as a Highly Stable Cathode for Lithium - Ion ... [pubmed.ncbi.nlm.nih.gov]
2. (PDF) Vanadium Ferrocyanides as a Highly Stable Cathode for... [academia.edu]

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